

The Intricate Architecture and Synthetic Challenges of Yuanhuacin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yuanhuacin

Cat. No.: B1671983

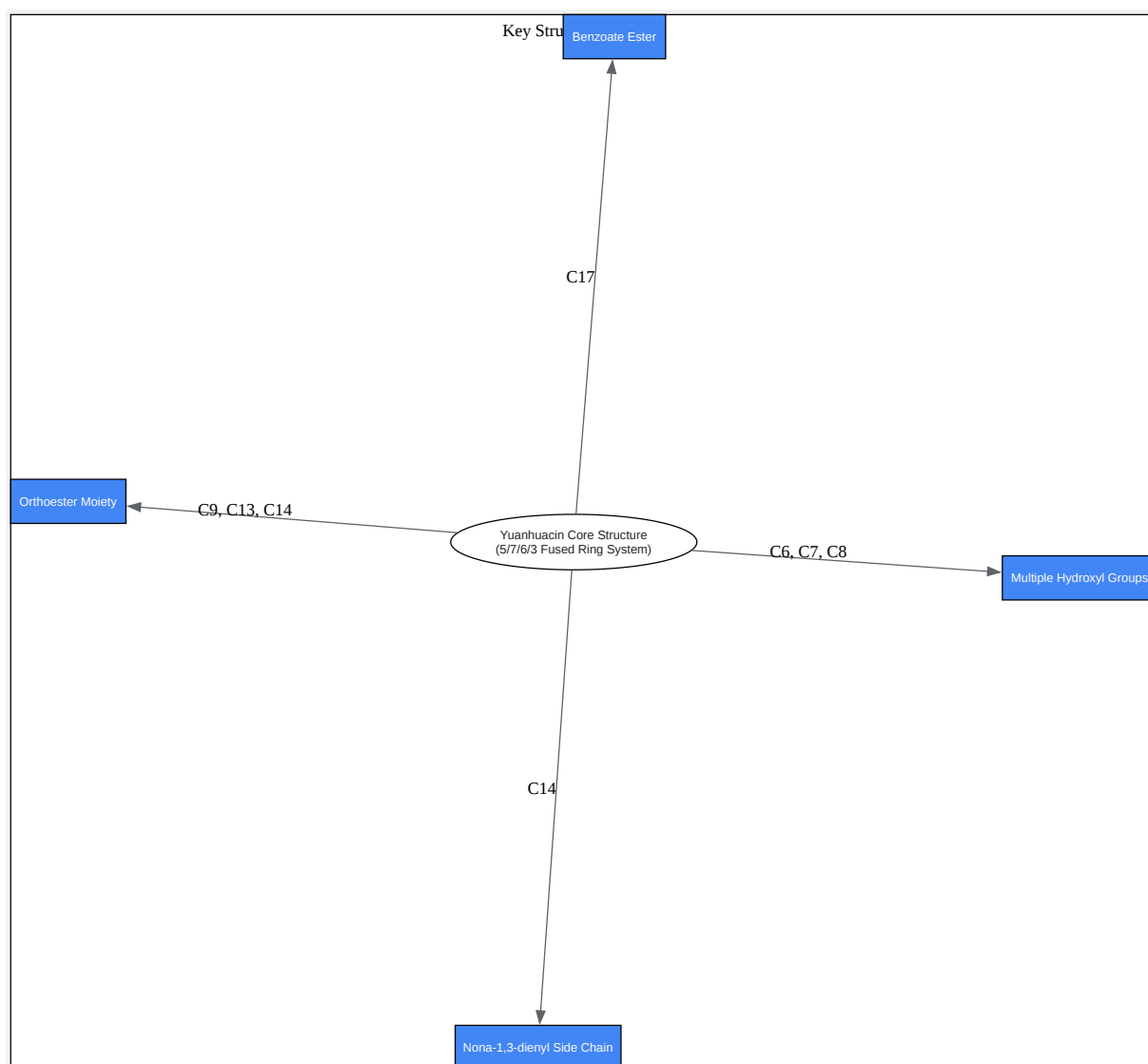
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For Researchers, Scientists, and Drug Development Professionals

Yuanhuacin, a potent daphnane diterpenoid isolated from the flower buds of *Daphne genkwa*, has garnered significant interest within the scientific community for its notable anti-tumor properties. This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Yuanhuacin**, with a focus on its complex architecture and the synthetic strategies employed to construct its core scaffold.

Chemical Structure of Yuanhuacin

Yuanhuacin possesses a highly intricate and stereochemically rich tetracyclic 5/7/6/3-membered ring system, characteristic of the daphnane family. Its molecular formula is $C_{37}H_{44}O_{10}$, with a molecular weight of 648.74 g/mol. The IUPAC name, [(1R,2R,6S,7S,8R,10S,11S,12R,16S,17R,18R)-6,7-dihydroxy-8-(hydroxymethyl)-4,18-dimethyl-14-[(1E,3E)-nona-1,3-dienyl]-5-oxo-16-prop-1-en-2-yl-9,13,15,19-tetraoxahexacyclo[12.4.1.0^{1,11}.0^{2,6}.0^{8,10}.0^{12,16}]nonadec-3-en-17-yl] benzoate, precisely defines its complex stereochemistry.



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Caption: Key structural features of the **Yuanhuacin** molecule.

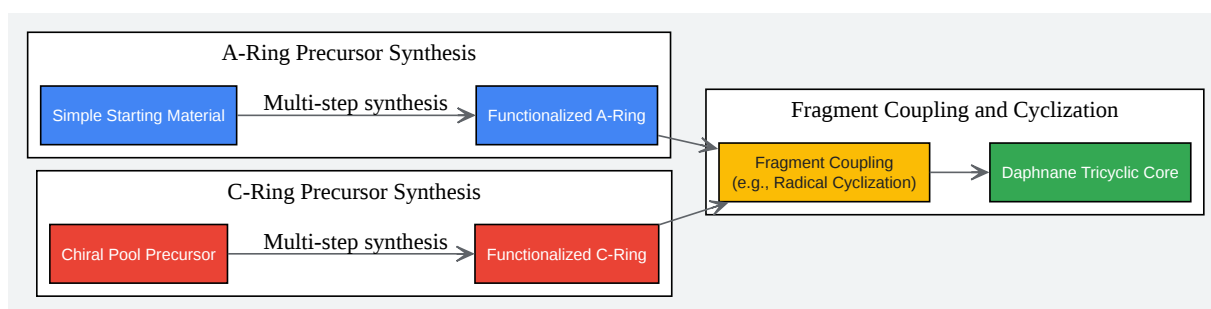
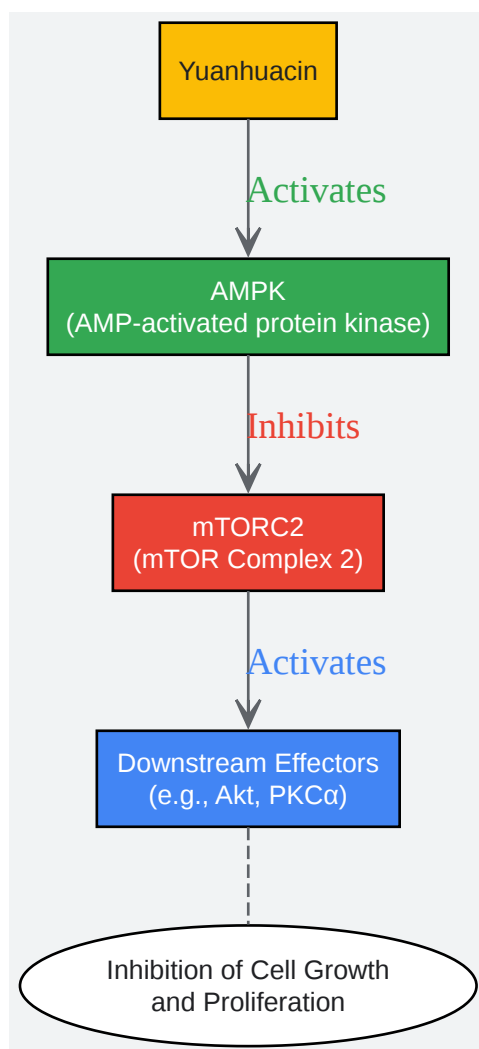
Biological Activity of Yuanhuacin

Yuanhuacin has demonstrated significant cytotoxic activity against various cancer cell lines. The following table summarizes the reported half-maximal inhibitory concentration (IC50) values for **Yuanhuacin** against several non-small cell lung cancer (NSCLC) cell lines.

Cell Line	Cancer Type	IC50 (μM)
A549	Non-Small Cell Lung Cancer	0.87
H1975	Non-Small Cell Lung Cancer	0.54
H460	Non-Small Cell Lung Cancer	1.23
H1299	Non-Small Cell Lung Cancer	0.76

Mechanism of Action: Modulation of the AMPK/mTOR Signaling Pathway

Yuanhuacin exerts its anti-tumor effects, at least in part, through the modulation of the AMP-activated protein kinase (AMPK) and mammalian target of rapamycin (mTOR) signaling pathways. It has been shown to activate AMPK and subsequently inhibit the mTORC2-mediated downstream signaling cascade. This disruption of key cellular signaling pathways ultimately leads to the inhibition of cancer cell growth and proliferation.



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- To cite this document: BenchChem. [The Intricate Architecture and Synthetic Challenges of Yuanhuacin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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